

#### How to dissolve and store J-1063 for research

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Compound of Interest		
Compound Name:	J-1063	
Cat. No.:	B15141014	Get Quote

## **Application Notes and Protocols for J-1063**

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#### Introduction

**J-1063** is a potent and selective inhibitor of the Activin receptor-like kinase 5 (ALK5), also known as the transforming growth factor-beta type I receptor (TGF- $\beta$ RI).[1] With an IC50 value of 0.039 μM, **J-1063** is a valuable tool for researchers investigating cellular processes regulated by the TGF- $\beta$  signaling pathway.[1] Its anti-fibrotic properties make it particularly relevant for studies on liver fibrosis.[1][2] The mechanism of action of **J-1063** involves the dual inhibition of the TGF- $\beta$ /Smad signaling cascade and the NLRP3-Caspase-1 inflammasome pathway.[1][2]

These application notes provide detailed protocols for the dissolution, storage, and application of **J-1063** in common research settings.

# **Chemical and Physical Properties**



Property	Value	Reference
Molecular Formula	C24H19N5OS	[1]
Molecular Weight	425.51 g/mol	[1]
CAS Number	2374772-46-8	[1]
IC50 (ALK5)	0.039 μΜ	[1]
IC <sub>50</sub> (p38α MAP kinase)	8.12 μΜ	[1]

# I. Dissolution and Storage of J-1063A. Materials Required

- **J-1063** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, polypropylene microcentrifuge tubes
- · Vortex mixer
- Calibrated pipettes

#### B. Preparation of Stock Solution (10 mM)

- Pre-warm **J-1063**: Allow the vial of **J-1063** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Calculate DMSO Volume: To prepare a 10 mM stock solution, use the following formula: Volume of DMSO ( $\mu$ L) = (Weight of **J-1063** (mg) / 425.51 g/mol ) \* 100,000
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial of **J-1063** powder.
- Vortexing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.



• Visual Inspection: Visually inspect the solution to ensure there are no visible particulates.

C. Storage of Stock and Working Solutions

Solution Type	Recommended Storage	Shelf Life	Notes
J-1063 Powder	Store at -20°C in a desiccator.	As per manufacturer's recommendations.	Protect from light and moisture.
10 mM Stock Solution in DMSO	Aliquot into single-use volumes and store at -20°C or -80°C.	Up to 6 months at -20°C; up to 1 year at -80°C.	Avoid repeated freeze-thaw cycles.
Working Dilutions in Aqueous Media	Prepare fresh for each experiment.	Use immediately; do not store.	J-1063 has limited solubility in aqueous solutions.

# II. In Vitro Application Protocol: Inhibition of TGF-β-induced Fibroblast Differentiation

This protocol describes the use of **J-1063** to inhibit the differentiation of hepatic stellate cells (LX-2) induced by TGF- $\beta$ 1.

#### A. Materials Required

- LX-2 cells
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Recombinant human TGF-β1
- **J-1063** (10 mM stock solution in DMSO)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer and reagents for downstream analysis (e.g., Western blot, qPCR)

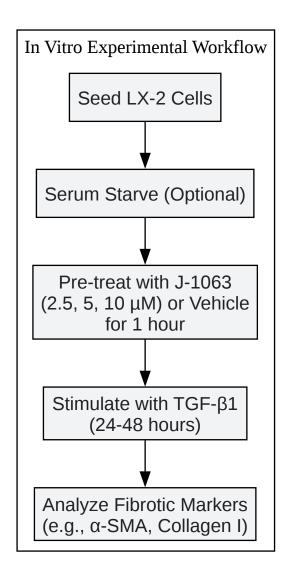
### **B. Experimental Protocol**

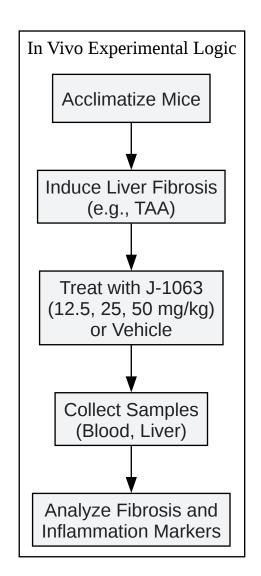


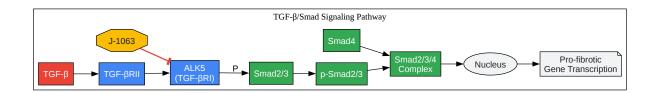
- Cell Seeding: Seed LX-2 cells in appropriate culture vessels (e.g., 6-well plates) at a density that will result in 70-80% confluency at the time of treatment.
- Cell Starvation (Optional): Once cells are attached and have reached the desired confluency, replace the growth medium with serum-free or low-serum medium for 12-24 hours.
- Pre-treatment with **J-1063**:
  - Prepare working solutions of **J-1063** in cell culture medium at final concentrations of 2.5  $\mu$ M, 5  $\mu$ M, and 10  $\mu$ M.[1] A vehicle control (DMSO only, at the same final concentration as the **J-1063** treatments) should also be prepared.
  - Remove the starvation medium and add the medium containing the different concentrations of **J-1063** or the vehicle control.
  - Incubate the cells for 1 hour at 37°C and 5% CO<sub>2</sub>.[1]
- TGF-β1 Stimulation:
  - Following the pre-treatment, add recombinant human TGF-β1 to each well (except for the unstimulated control) at a final concentration of 5-10 ng/mL.
  - Incubate for the desired period (e.g., 24-48 hours) to assess markers of fibroblast differentiation.
- Downstream Analysis:
  - After the incubation period, wash the cells with ice-cold PBS.
  - $\circ$  Lyse the cells and collect the lysates for analysis of fibrotic markers such as α-smooth muscle actin (α-SMA) and collagen type I by Western blot or qPCR.

### C. Experimental Workflow

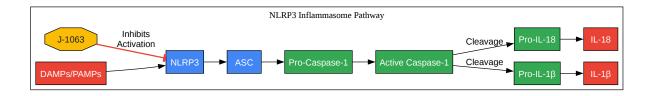












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